

Safeguarding Research: Proper Disposal Procedures for UNC 669

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Compound of Interest

Compound Name: UNC 669

Cat. No.: B560091

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step procedures for the safe disposal of **UNC 669**, a potent and selective inhibitor of the MBT domain of L3MBTL1. Adherence to these guidelines is critical to protect both laboratory personnel and the environment.

Hazard and Safety Information

UNC 669 presents several hazards that necessitate careful handling and disposal. It is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. Personal protective equipment, including safety goggles, gloves, and impervious clothing, should be worn when handling this compound[1].

Quantitative Hazard Data

Hazard Classification	Category	Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	P264, P270, P301 + P312, P330, P501[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	P273, P391, P501[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	P273, P391, P501[1]

Experimental Protocol: Waste Collection and Storage

Proper segregation and storage of **UNC 669** waste are the first steps in ensuring its safe disposal.

- **Waste Identification:** All waste streams containing **UNC 669**, including pure compound, contaminated labware (e.g., pipette tips, tubes), and solutions, must be treated as hazardous chemical waste.
- **Container Selection:** Use a dedicated, leak-proof, and chemically compatible waste container. The container must be in good condition, free of rust or structural damage[2]. For liquid waste, secondary containment is required[3].
- **Labeling:** Label the waste container with the words "Hazardous Waste," the full chemical name "**UNC 669**," and the associated hazards (e.g., "Toxic," "Aquatic Hazard"). All components and their approximate percentages must be listed[2][3]. The accumulation start date must also be clearly marked on the label[3].
- **Storage:** Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory. This area must be at or near the point of generation and under the control of the laboratory personnel[2]. Ensure that incompatible wastes are segregated[2].

Disposal Procedure

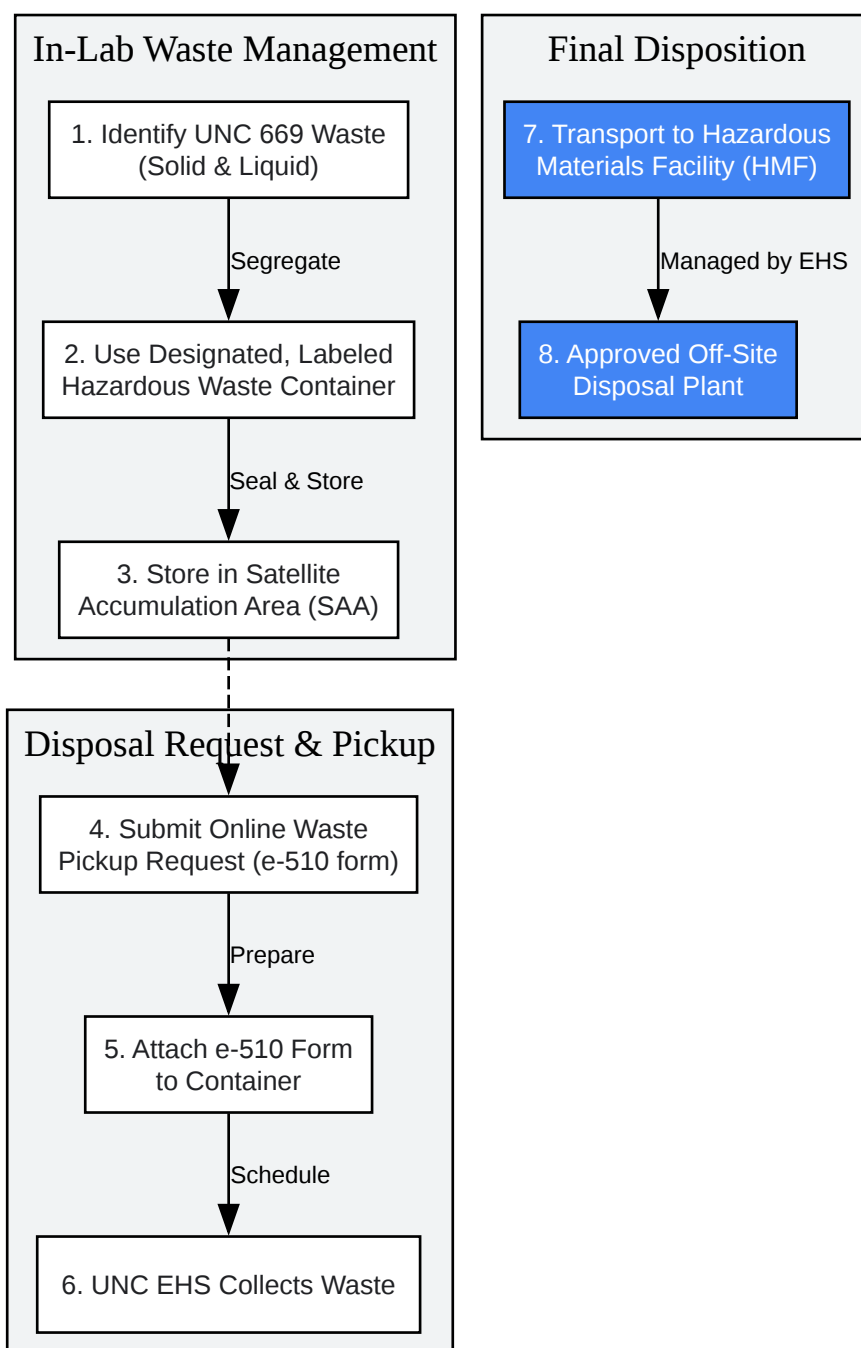
The disposal of **UNC 669** waste must be handled through the University of North Carolina's Environment, Health and Safety (EHS) department.

- Request for Pickup: Once the waste container is full or ready for disposal, submit an online Chemical Waste Pickup Request (e-510 form) to the UNC EHS department[3][4]. A separate form is required for each container of a different chemical composition[3].
- Packaging for Transport: Ensure the waste container is securely closed. Attach the approved chemical waste form (e-510) to the container[3].
- EHS Collection: EHS personnel will collect the labeled waste from the laboratory and transport it to the UNC Hazardous Materials Facility (HMF) for appropriate management and off-site disposal at an approved waste disposal plant[1][3][4]. Do not dispose of **UNC 669** down the drain or in regular trash[1][4].

Empty containers that once held **UNC 669** must also be disposed of as hazardous waste unless they have been triple-rinsed. The rinsate from this process must be collected and disposed of as hazardous waste[2][4].

Visualizing the Disposal Workflow

The following diagram illustrates the key steps for the proper disposal of **UNC 669**.



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Caption: Workflow for the safe disposal of **UNC 669** waste.

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References

- 1. UNC-669|314241-44-5|MSDS [dcchemicals.com]
- 2. Hazardous Waste - Environmental Health & Safety [ehs.unca.edu]
- 3. Article - Environment, Health and Saf... [policies.unc.edu]
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